

An In-depth Technical Guide to the Safety and Handling of 1-Bromodocosane

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Compound of Interest

Compound Name: 1-Bromodocosane

Cat. No.: B1265600

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-Bromodocosane** (CAS No. 6938-66-5), a long-chain alkyl bromide. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Classification

1-Bromodocosane is classified as a hazardous substance.^[1] It is an irritant and poses potential risks upon exposure.

GHS Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-Bromodocosane** is classified as follows:

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3

Source: PubChem[2]

Hazard Statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Potential Health Effects:

- Inhalation: May cause respiratory irritation.[1][2] In some individuals, exposure to highly irritating compounds can lead to reactive airways dysfunction syndrome (RADS), with asthma-like symptoms that may persist for months or years.[1]
- Skin Contact: Causes skin irritation.[1][2] The material may exacerbate pre-existing dermatitis.[1] Entry into the bloodstream through cuts or abrasions may lead to systemic injury.[1]
- Eye Contact: Causes serious eye irritation and potential damage.[1][2]
- Ingestion: While not classified as harmful by ingestion due to a lack of data, ingestion should be avoided.[1]
- Chronic Exposure: Cumulative effects may occur following repeated exposure. There is limited evidence suggesting it may be harmful to a fetus or embryo.[1] It is also suspected to be a carcinogen by the US Environmental Defense Scorecard.[1]

Environmental Hazards:

1-Bromodocosane is toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[1] It is persistent in soil and water.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Bromodocosane** is provided below.

Property	Value
Molecular Formula	C22H45Br[2][3]
Molecular Weight	389.50 g/mol [1]
Appearance	Solid[1]
Melting Point	44-46 °C[4][5]
Boiling Point	225 °C at 0.6 mm Hg[4][5]
Flash Point	>110 °C (>230 °F)[1]
Solubility	Insoluble in water;[1] Soluble in chloroform (slightly) and methanol (slightly).[5]
Density	0.962 g/cm ³ [5]

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the chemical's stability.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.[1]
- Ensure that eyewash stations and safety showers are readily accessible.[6]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[7]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber, butyl rubber) and a lab coat or overalls.[1] Avoid exposing open cuts or irritated skin.[1]
- Respiratory Protection: If engineering controls are insufficient, use a NIOSH-approved respirator.[7]

Handling Procedures:

- Avoid all personal contact, including inhalation of dust.[1]
- Prevent the accumulation of dust in hollows and sumps.[1]
- Empty containers may contain residual dust that can be explosive. Do not cut, drill, grind, or weld on or near such containers.[1]

Storage Conditions:

- Store in a cool, dry, well-ventilated area.[1][7]
- Keep containers tightly sealed.[1]
- Store away from incompatible materials, such as strong oxidizing agents, and foodstuffs.[1][8]

First Aid Measures

In case of exposure, follow these first aid procedures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[7]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[7]
- Ingestion: If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention.[7]

Fire and Explosion Hazard Data

- Flammability: Combustible solid.[8]
- Flash Point: >110 °C (>230 °F)[1]

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[7\]](#)
- Hazardous Combustion Products: Combustion may produce carbon monoxide, carbon dioxide, and hydrogen bromide.[\[1\]](#)
- Fire Fighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)

Accidental Release Measures

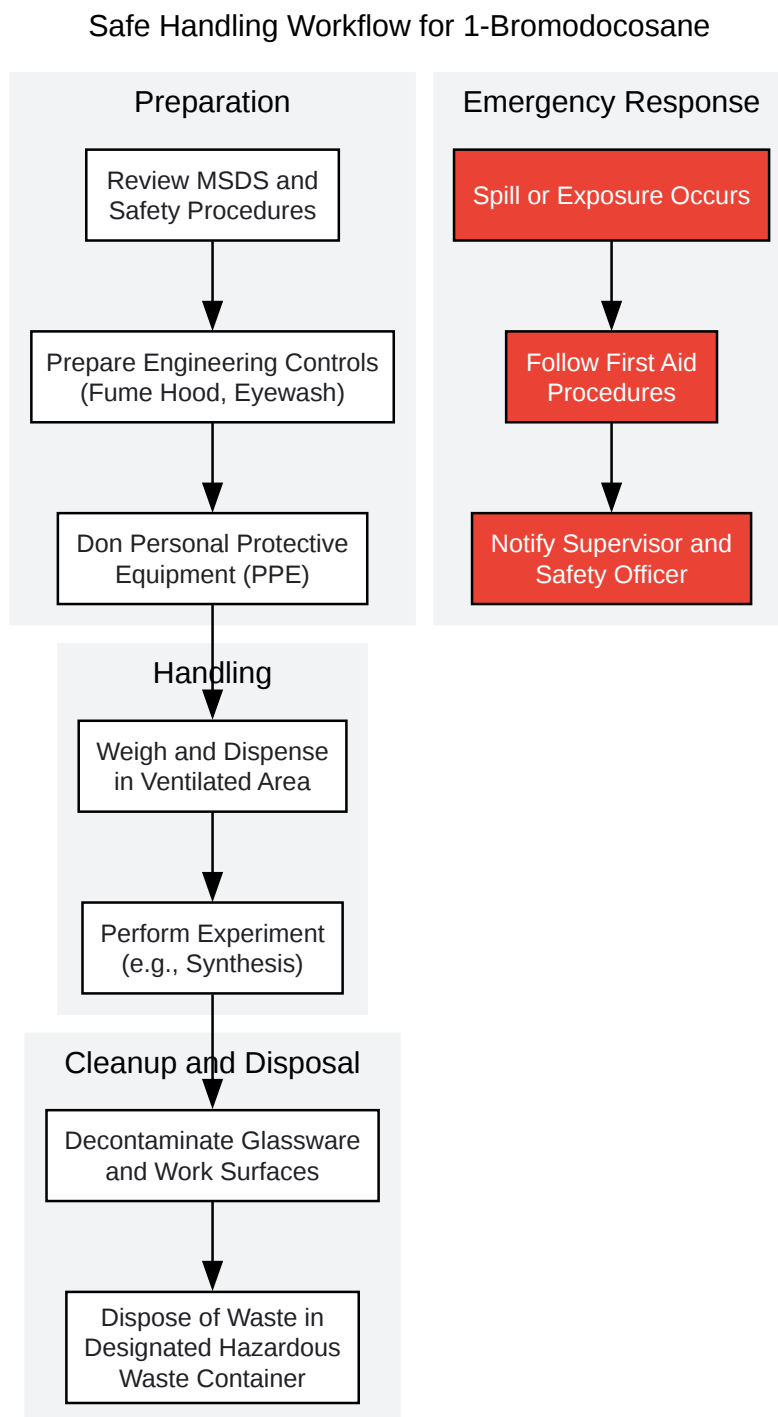
- Spill Cleanup:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate personal protective equipment.
 - Use dry cleanup procedures to avoid generating dust.[\[1\]](#)
 - Absorb the spill with an inert material (e.g., dry sand or earth) and place it in a chemical waste container.[\[7\]](#)
 - Prevent the spill from entering storm sewers or waterways.[\[7\]](#)
- Environmental Precautions: Contain spillage as it is toxic to aquatic life.[\[1\]](#)

Disposal Considerations

Dispose of **1-Bromodocosane** and its container as hazardous waste in accordance with local, state, and federal regulations.[\[1\]](#) Avoid release to the environment.[\[1\]](#)

Experimental Protocols and Workflows

While specific experimental protocols for the safety assessment of **1-Bromodocosane** are not readily available in the public domain, a general workflow for handling and safety assessment can be conceptualized.



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Caption: A logical workflow for the safe handling of **1-Bromodocosane** in a laboratory setting.

This guide is intended to provide comprehensive safety information. It is not a substitute for professional judgment and expertise. Always consult the most current Material Safety Data Sheet (MSDS) before handling any chemical.

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